

# Allitinib Storage & Handling Specifications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

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The table below summarizes the key storage conditions for Allitinib as provided by commercial suppliers.

Form	Short-Term	Long-Term	Solution in DMSO	Shipping
Powder	4°C for 2 years [1]	-20°C for 3 years [2] [1]	-80°C for 6 months [2] [1]	Room temperature (stable for a few days) [1]

## DMSO Solution Stability: Critical Considerations

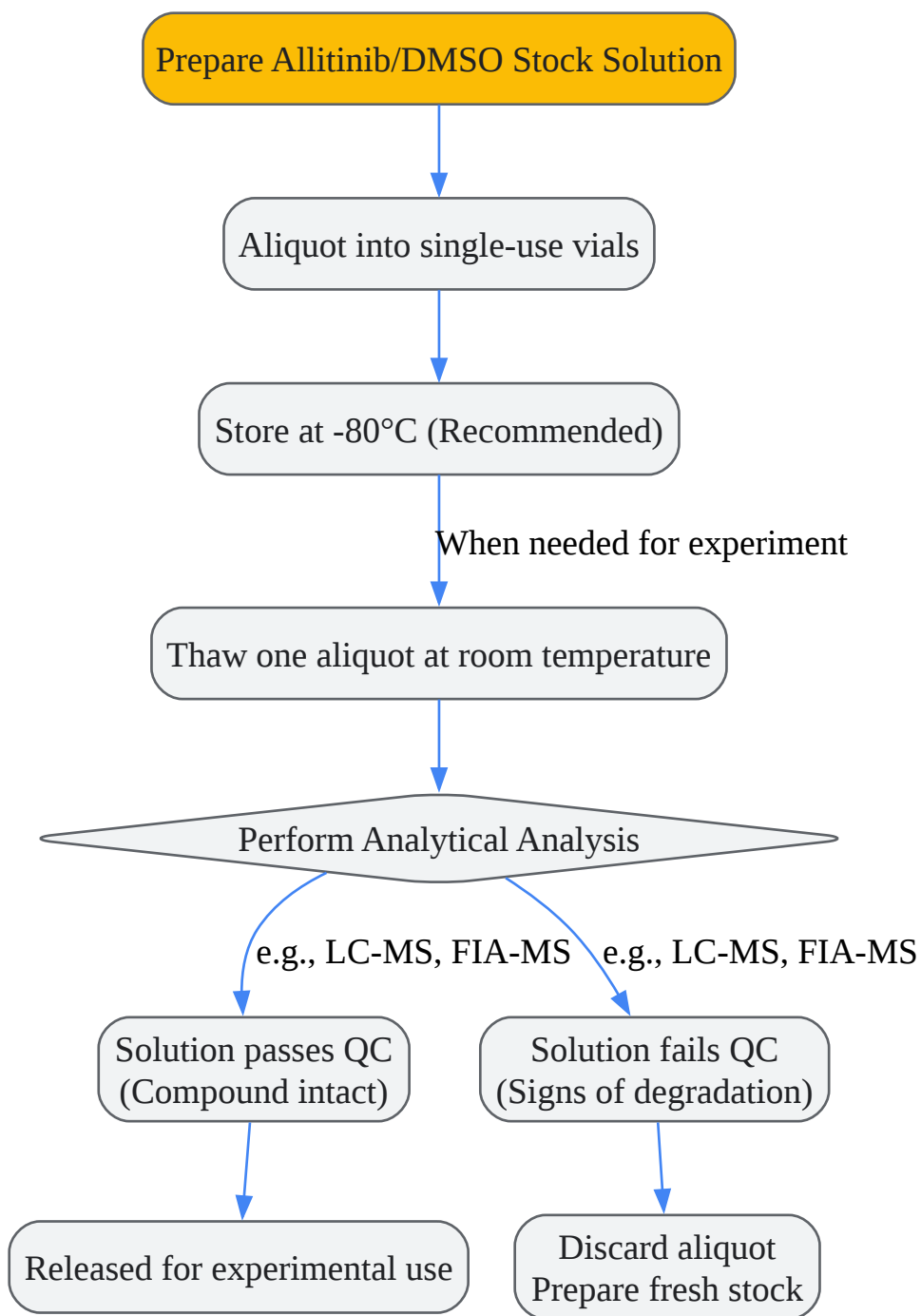
When Allitinib is dissolved in DMSO, its stability becomes a critical parameter for experimental reproducibility.

- General DMSO Stability Data:** While specific long-term stability data for Allitinib in DMSO is not provided in the search results, a foundational study on the stability of ~7,200 compounds in DMSO solution offers critical guidance [3]. The probability of a compound remaining intact in DMSO at room temperature drops significantly over time:
  - 92% after 3 months
  - 83% after 6 months
  - 52% after 1 year [3]
- Recommended Handling for Stock Solutions:** To minimize degradation and maintain experimental integrity, follow these practices:

- **Aliquot:** Divide the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles and exposure to moisture [3] [4].
- **Use Airtight Seals:** Ensure vials are tightly sealed to prevent DMSO from absorbing water from the atmosphere, which can accelerate compound degradation [4].
- **Thaw Properly:** Allow frozen aliquots to thaw naturally at room temperature. Avoid heating DMSO solutions, as excessive heat can lead to decomposition [4].

## Experimental Protocol for Stability Assessment

To ensure the integrity of your Allitinib stock solutions in DMSO, you can implement the following quality control protocol based on standard practices in drug discovery [5] [3].



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#### Methodology Details:

- **Analysis Technique:** Use **Flow Injection Analysis (FIA)** coupled with **mass spectrometry (MS)** for a rapid integrity check [3]. For more detailed analysis, **Liquid Chromatography-Mass Spectrometry (LC-MS)** is preferred [5].
- **Procedure:**

- **Prepare a standard solution** of Allitinib at a known concentration (e.g., 10  $\mu\text{M}$ ) from a freshly opened powder vial.
- **Inject and analyze** this standard to establish a reference chromatogram and mass spectrum.
- **Analyze your stored stock solution** and compare its chromatographic profile and mass spectrum to the reference.
- **Assess Integrity:** A significant reduction in the parent compound peak or the appearance of new peaks indicates degradation. The solution should be discarded if degradation exceeds an acceptable threshold (e.g., >10%) [3].

## Key Recommendations for Researchers

- **Prioritize Powder:** For maximum stability, store Allitinib as a powder at **-20°C** and prepare fresh DMSO solutions as needed.
- **Mandatory Aliquoting:** Never repeatedly use a single stock solution stored at -20°C or 4°C. The practice of aliquoting is non-negotiable for maintaining long-term stability [3].
- **Monitor Solution Stability:** Implement the QC protocol above, especially for stock solutions stored for more than three months, to ensure experimental results are not compromised by degraded compounds [3].

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## References

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